

An In-depth Technical Guide to L-tryptophan L-tryptophanium Bromide (LTTB)

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Compound of Interest

Compound Name: *Lithium Triisopropoxy(4-methyl-2-thiazolyl)borate*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of L-tryptophan L-tryptophanium bromide (LTTB), a co-crystal with significant potential in biomedical and nonlinear optical applications. We will delve into its fundamental chemical identifiers, physicochemical properties, synthesis and characterization protocols, and its established biological and physical activities.

Core Chemical Identity of LTTB

L-tryptophan L-tryptophanium bromide (LTTB) is an organic nonlinear optical crystal with the molecular formula $C_{22}H_{27}BrN_4O_5$.^[1] It is a salt complex formed between L-tryptophan and its protonated form, L-tryptophanium, with a bromide counter-ion. This unique structure, where a molecule co-crystallizes with its own salt, is a key determinant of its properties.

Navigating the Identifiers of a Multi-Component System

Obtaining a single, universally recognized set of chemical identifiers for a complex salt like LTTB presents a challenge. While the individual components are well-characterized, the complex itself is not consistently registered in major chemical databases with its own unique identifiers. Therefore, this guide will provide the identifiers for the constituent parts and explain the methodology for representing the complex.

Table 1: Chemical Identifiers for LTTB and its Components

| Identifier | L-tryptophan | L-tryptophanium Cation | L-tryptophan L-tryptophanium Bromide (LTTB) |
|------------|---|---|--|
| CAS Number | 73-22-3[2] | Not separately registered | Not explicitly found in searches. CAS numbers are assigned to specific salt forms, but a unique number for this 2:1 complex is not readily available in public databases.[3][4] |
| IUPAC Name | (2S)-2-amino-3-(1H-indol-3-yl)propanoic acid[5][6][7] | [(1S)-1-carboxy-2-(1H-indol-3-yl)ethyl]azanium[8] | A systematic name would be complex, reflecting the 2:1 ratio of the tryptophan species and the bromide salt. A descriptive name is L-tryptophan L-tryptophanium bromide. |
| SMILES | <chem>C1=CC=C2C(=C1)C(=CN2)CN</chem> [5][7][9] | <chem>C1=CC=C2C(=C1)C(=CN2)C[NH3+]</chem> [8] | For ionic complexes, SMILES strings for the individual ions are separated by a period. A possible representation is: <chem>C1=CC=C2C(=C1)C(=CN2)CN.C1=CC=C2C(=C1)C(=CN2)C[NH3+].[Br-]</chem> [10][11][12] |
| InChI | InChI=1S/C11H12N2O2/c12-9(11(14)15)5-7-6-13-10-4-2-1-3-8(7)10/h1- | InChI=1S/C11H12N2O2/c12-9(11(14)15)5-7-6-13-10-4-2-1-3-8(7)10/h1- | The InChI for a multi-component structure would list the InChI for each component, |

| | | |
|---|---|--|
| 4,6,9,13H,5,12H2, (H,14,15)/t9-/m0/s1[2] [5][9][13] | 4,6,9,13H,5,12H2, (H,14,15)/p+1/t9-/m0/ s1[8] | separated by a delimiter.[14][15] A representation would be: InChI=1S/C11H12N2 O2/c12-9(11(14)15)5- 7-6-13-10-4-2-1-3- 8(7)10/h1- 4,6,9,13H,5,12H2, (H,14,15)/t9-/m0/s1.In ChI=1S/C11H12N2O2 /c12-9(11(14)15)5-7- 6-13-10-4-2-1-3- 8(7)10/h1- 4,6,9,13H,5,12H2, (H,14,15)/p+1/t9-/m0/ s1.BrH/h1H/p-1 |
|---|---|--|

| | | | |
|-------------------|--|--------------------------------|--|
| InChIKey | QIVBCDIJIAJPQS-VIFPVBQESA-N[2][5][9][13] | QIVBCDIJIAJPQS-VIFPVBQESA-O[8] | A unique InChIKey for the entire complex is not available. |
| Molecular Formula | C11H12N2O2[2][5][9][13] | C11H13N2O2+[8] | C22H27BrN4O5[1] |
| Molecular Weight | 204.23 g/mol [16][17] | 205.23 g/mol [8] | 507.38 g/mol |
| Synonyms | L-Trp, (-)-Tryptophan[9][13][18] | L-tryptophan cation[8] | LTTB |

Physicochemical and Safety Profile

The properties of LTTB are influenced by both the L-tryptophan molecule and the ionic nature of the complex.

Physicochemical Properties

Table 2: Physicochemical Properties of LTTB and L-tryptophan

| Property | L-tryptophan | L-tryptophan L-tryptophanium Bromide (LTTB) |
|------------------|--|--|
| Appearance | White to yellowish-white crystalline powder.[19] | Data not available, but likely a crystalline solid. |
| Melting Point | 280 - 285 °C (decomposes). [17] | Thermally stable up to 205 °C, with a melting point observed at 226.17 °C.[20] |
| Solubility | Slightly soluble in water (11.4 g/L at 25 °C), very slightly soluble in ethanol, and insoluble in chloroform.[14][15] Freely soluble in formic acid and dissolves in dilute hydrochloric acid.[19] | Synthesized from an aqueous solution, suggesting some solubility in water.[1] |
| Optical Rotation | $[\alpha]_D$: -30.0° to -33.0° (c=1 in water).[19] | Data not available. |

Safety and Handling

Currently, a specific safety data sheet (SDS) for L-tryptophan L-tryptophanium bromide is not publicly available. Therefore, it is prudent to handle the compound with the same precautions as for its components, L-tryptophan and bromide salts.

- L-tryptophan: Generally not classified as a hazardous substance.[20][21] However, it may cause eye, skin, and respiratory tract irritation.[22] In case of contact, flush the affected area with plenty of water.[21] For inhalation, move to fresh air.[21] If ingested, rinse the mouth with water.[20]
- Bromide Salts: Handle with care, as some bromide compounds can be toxic.
- General Handling: Use personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle in a well-ventilated area to minimize dust inhalation.[22]

GHS Hazard Pictograms: While LTTB itself does not have a specific GHS classification, based on its components and potential reactivity, the following pictograms should be considered as a precautionary measure:

- Health Hazard: For potential long-term health effects.
- Irritant/Harmful: For potential skin, eye, and respiratory irritation.

Experimental Protocols

The synthesis and characterization of LTTB require precise and controlled experimental conditions.

Synthesis of LTTB Single Crystals by Slow Evaporation

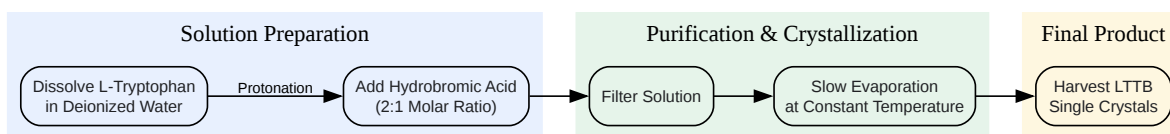
The slow evaporation solution growth technique is a common and effective method for producing high-quality single crystals of organic compounds like LTTB.[1][23] The principle behind this method is the gradual removal of a solvent from a saturated solution, which allows for the slow and orderly arrangement of molecules into a crystal lattice.

Step-by-Step Protocol:

- Solution Preparation: Prepare a saturated solution of L-tryptophan in deionized water at a slightly elevated temperature (e.g., 40°C) to ensure complete dissolution.
- Acidification: Slowly add hydrobromic acid (HBr) to the L-tryptophan solution in a 2:1 molar ratio of L-tryptophan to HBr. This will protonate some of the L-tryptophan molecules to form L-tryptophanium cations.
- Filtration: Filter the solution using a Whatman filter paper to remove any undissolved impurities.
- Crystallization: Transfer the filtered solution into a clean crystallizing dish or beaker. Cover the container with a perforated lid (e.g., parafilm with small holes) to allow for slow evaporation of the solvent.[8]
- Incubation: Place the container in a vibration-free environment at a constant temperature (e.g., room temperature) and allow the solvent to evaporate slowly over a period of several

days to weeks.

- **Crystal Harvesting:** Once well-formed single crystals appear, carefully harvest them from the solution using tweezers.



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Caption: Workflow for the synthesis of LTTB single crystals via slow evaporation.

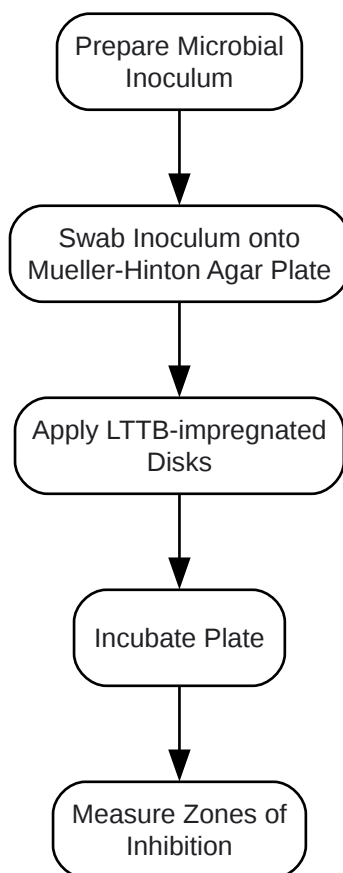
Assessment of Antimicrobial Activity: Kirby-Bauer Disk Diffusion Method

The antimicrobial potential of LTTB can be evaluated using the Kirby-Bauer disk diffusion susceptibility test.^{[19][20]} This method assesses the ability of a substance to inhibit the growth of a microorganism.^{[13][24][25]}

Step-by-Step Protocol:

- **Prepare Inoculum:** Suspend a pure culture of the test microorganism (e.g., *Staphylococcus aureus*, *Aspergillus niger*) in a sterile saline solution to a turbidity equivalent to a 0.5 McFarland standard.^[25]
- **Inoculate Agar Plate:** Uniformly swab the microbial suspension onto the entire surface of a Mueller-Hinton agar plate.^[25]
- **Apply Disks:** Aseptically place sterile filter paper disks impregnated with a known concentration of LTTB onto the surface of the agar.
- **Incubation:** Incubate the plate at an appropriate temperature (e.g., 35-37°C) for 16-24 hours.^[25]

- Measure Zones of Inhibition: After incubation, measure the diameter of the clear zone around each disk where microbial growth has been inhibited. The size of this zone is indicative of the antimicrobial activity.[13]



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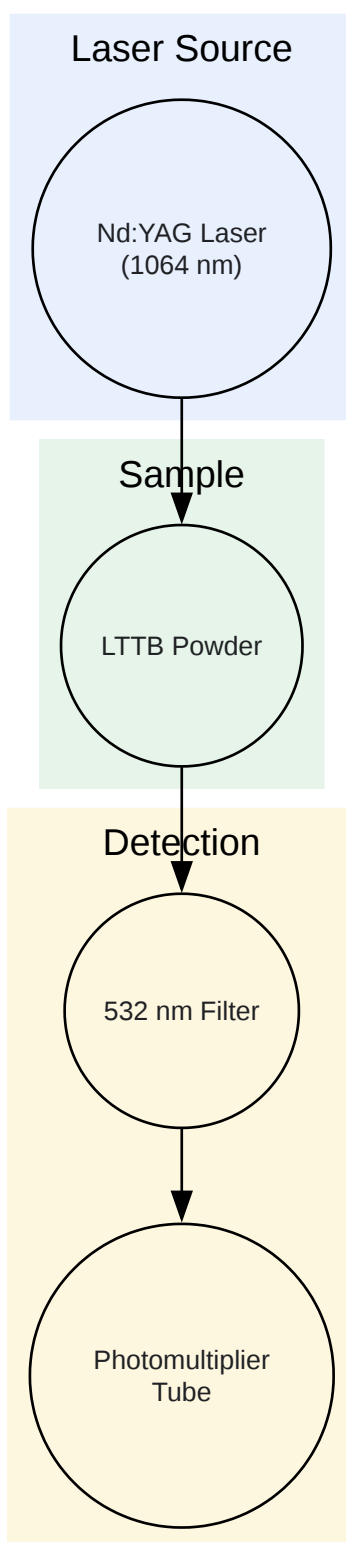
Caption: Kirby-Bauer disk diffusion assay workflow for antimicrobial testing.

Characterization of Nonlinear Optical Properties: Kurtz-Perry Powder Technique

The second-harmonic generation (SHG) efficiency of LTTB, a key indicator of its nonlinear optical (NLO) properties, can be determined using the Kurtz-Perry powder technique.[20] This method compares the SHG intensity of the sample to that of a standard reference material, typically potassium dihydrogen phosphate (KDP).

Step-by-Step Protocol:

- **Sample Preparation:** Grind the LTTB single crystals into a fine powder and pack it into a micro-capillary tube.
- **Laser Irradiation:** Irradiate the powdered sample with a high-intensity pulsed laser, such as a Q-switched Nd:YAG laser operating at a fundamental wavelength of 1064 nm.
- **Detection of Second Harmonic:** Use a photomultiplier tube to detect the second-harmonic signal generated at half the fundamental wavelength (532 nm).
- **Comparison with Standard:** Measure the SHG intensity of a KDP powder sample under the same experimental conditions.
- **Calculate Relative SHG Efficiency:** The relative SHG efficiency of LTTB is calculated by comparing its SHG intensity to that of KDP.



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Caption: Schematic of the Kurtz-Perry powder technique for SHG measurement.

Mechanism of Action and Biological Significance

Antimicrobial Activity

LTTB has demonstrated significant antimicrobial activity against various bacterial and fungal species, with notable efficacy against *Aspergillus niger* and *Staphylococcus aureus*.^[5] The antimicrobial properties of tryptophan-containing compounds are often attributed to their ability to interact with and disrupt microbial cell membranes.^{[26][27]} The indole side chain of tryptophan plays a crucial role in these interactions. Furthermore, the presence of halogen atoms, such as bromine in LTTB, can enhance the antimicrobial potency of tryptophan derivatives.^[6]

While the precise signaling pathways affected by LTTB are not yet fully elucidated, it is hypothesized that its antimicrobial action involves the disruption of cell membrane integrity, leading to leakage of cellular contents and ultimately cell death.

Nonlinear Optical Properties

LTTB's utility in nonlinear optics stems from its non-centrosymmetric crystal structure, a common feature of amino acid crystals.^{[21][28]} This lack of inversion symmetry is a prerequisite for second-order NLO phenomena like second-harmonic generation. In amino acids, the presence of a chiral carbon atom and the zwitterionic nature of the molecules (containing both a protonated amino group and a deprotonated carboxyl group) contribute to the formation of these non-centrosymmetric structures.^[21] The delocalized π -electrons in the indole ring of tryptophan also enhance the material's nonlinear optical response.^[21]

Conclusion

L-tryptophan L-tryptophanium bromide (LTTB) is a promising multifunctional material with demonstrated antimicrobial and nonlinear optical properties. While a comprehensive set of unique chemical identifiers for the complex is not yet established in public databases, this guide provides a thorough compilation of the available data for its constituent parts and the complex itself. The detailed protocols for its synthesis and characterization will aid researchers in further exploring the potential applications of this and similar compounds in drug development and materials science. Further investigation into its specific mechanism of antimicrobial action and toxicological profile is warranted to fully realize its therapeutic potential.

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